

Application Notes and Protocols for the Precipitation of Tin(II) Hydroxide

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Compound of Interest

Compound Name: *Tin dihydroxide*

Cat. No.: *B084717*

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Introduction

Tin(II) hydroxide, also known as stannous hydroxide, is an inorganic compound with the chemical formula $\text{Sn}(\text{OH})_2$. It presents as a white, solid precipitate that is largely insoluble in water. This compound is a key precursor in the synthesis of other tin-based chemicals and finds applications in various industrial processes. Due to its propensity for oxidation to tin(IV) compounds, the synthesis of pure tin(II) hydroxide requires careful control of experimental conditions.

This document provides a detailed protocol for the laboratory-scale precipitation of tin(II) hydroxide, along with relevant physicochemical data and a workflow diagram to ensure reproducibility.

Data Presentation

A summary of the key quantitative data for tin(II) hydroxide is presented in the table below.

Property	Value
Chemical Formula	$\text{Sn}(\text{OH})_2$
Molar Mass	152.73 g/mol
Appearance	White solid
Solubility in Water	Insoluble
Oxidation States of Tin	+2, +4

It is important to note that solutions of tin(II) chloride, the precursor, are unstable and susceptible to hydrolysis and oxidation. To prevent this, they should be prepared in dilute hydrochloric acid.^[1]

Experimental Protocol

This protocol details the precipitation of tin(II) hydroxide via the reaction of tin(II) chloride with sodium hydroxide.

Materials and Reagents:

- Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCl)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Burette or dropping funnel
- pH meter or pH indicator strips
- Buchner funnel and filter paper

- Wash bottle
- Drying oven

Procedure:

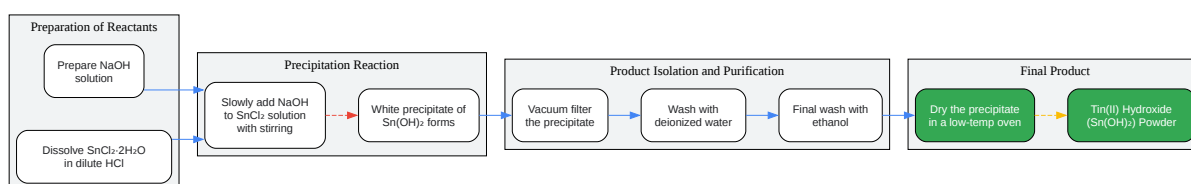
- Preparation of Tin(II) Chloride Solution:
 - Dissolve a specific molar amount of tin(II) chloride dihydrate in a minimal amount of dilute hydrochloric acid. The acid prevents the hydrolysis of the tin(II) salt, which would otherwise form tin(II) oxychloride.[1] A typical starting concentration might be in the range of 0.1 M to 1 M.
 - Gently stir the solution until all the tin(II) chloride has dissolved.
- Preparation of Sodium Hydroxide Solution:
 - Prepare a solution of sodium hydroxide in deionized water. The molar concentration should be approximately twice that of the tin(II) chloride solution to ensure complete precipitation.
- Precipitation of Tin(II) Hydroxide:
 - Place the tin(II) chloride solution on a magnetic stirrer.
 - Slowly add the sodium hydroxide solution dropwise to the tin(II) chloride solution while continuously stirring. A white precipitate of tin(II) hydroxide will form immediately.[2] The chemical reaction is as follows: $\text{SnCl}_2(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Sn}(\text{OH})_2(\text{s}) + 2\text{NaCl}(\text{aq})$ [2]
 - Monitor the pH of the solution during the addition of the base. The optimal pH for the complete precipitation of tin(II) hydroxide is generally in the neutral to slightly basic range.
- Washing and Isolation of the Precipitate:
 - Once the precipitation is complete, continue stirring for a short period to ensure a uniform particle size.

- Separate the white precipitate from the solution by vacuum filtration using a Buchner funnel and filter paper.
- Wash the precipitate several times with deionized water to remove any soluble impurities, such as sodium chloride.
- Follow the water wash with a final rinse with ethanol to aid in drying.
- Drying of Tin(II) Hydroxide:
 - Carefully transfer the washed precipitate to a watch glass or drying dish.
 - Dry the tin(II) hydroxide in a low-temperature oven (e.g., 50-60 °C) to avoid decomposition or oxidation.
 - The final product is a fine, white powder of tin(II) hydroxide.

Note on Stability: Tin(II) hydroxide is susceptible to oxidation by atmospheric oxygen, which converts it to tin(IV) oxide. Therefore, it is advisable to use the freshly prepared precipitate as soon as possible or store it under an inert atmosphere.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the precipitation of tin(II) hydroxide.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com